

A Technical Guide to the Physical Properties of Bismuth Sulfate

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Compound of Interest

Compound Name: *Bismuth sulfate*

Cat. No.: *B1584915*

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This technical guide provides a detailed overview of the physical appearance and density of **bismuth sulfate** ($\text{Bi}_2(\text{SO}_4)_3$), intended for researchers, scientists, and professionals in drug development.

Physical Appearance

Bismuth sulfate is an inorganic compound that typically presents as a white solid.^{[1][2]} Its specific morphology can vary, with descriptions including white crystalline powder, needle-like crystals, or simply white crystals.^{[1][3][4][5][6]} The compound is also noted to be hygroscopic, meaning it readily absorbs moisture from the air.^{[1][2]} It is generally odorless.^{[1][6]}

A hydrated form, bismuth(III) sulfate heptahydrate ($\text{Bi}_2(\text{SO}_4)_3 \cdot 7\text{H}_2\text{O}$), also exists and is described as a white crystalline solid.^[7]

Density

The density of anhydrous **bismuth sulfate** has been reported with slight variations in the literature. The most frequently cited value is 5.08 g/cm³.^{[1][6][8][9][10]} Another source reports a density of 5.31 g/cm³.^[2] These values are for the compound in its standard state, typically at 25 °C and 100 kPa.^[2] The estimated density for the heptahydrate form is approximately 2.6 g/cm³.^[7]

Data Presentation: Physical Properties of Bismuth Sulfate

The quantitative data for the density of **bismuth sulfate** and its heptahydrate form are summarized below.

Compound	Formula	Density
Bismuth(III) Sulfate (anhydrous)	$\text{Bi}_2(\text{SO}_4)_3$	5.08 g/cm ³ [1] [6] [8] [9] [10]
Bismuth(III) Sulfate (anhydrous)	$\text{Bi}_2(\text{SO}_4)_3$	5.31 g/cm ³ [2]
Bismuth(III) Sulfate Heptahydrate	$\text{Bi}_2(\text{SO}_4)_3 \cdot 7\text{H}_2\text{O}$	~2.6 g/cm ³ (estimated) [7]

Experimental Protocols

The characterization of the physical properties of a chemical compound like **bismuth sulfate** involves standardized experimental methods.

4.1 Determination of Physical Appearance

The physical appearance of a compound is determined through direct visual observation.

- Objective: To describe the color, state (e.g., crystalline, powder), and morphology of the substance.
- Methodology:
 - A small, representative sample of the substance is placed on a clean, white surface or in a transparent container.
 - The sample is observed under controlled, bright, and neutral lighting against a white background to accurately determine its color.

- A magnifying glass or a low-power microscope is used to examine the morphology of the particles, distinguishing between amorphous powder, crystalline forms, and specific crystal shapes (e.g., needles).
- Observations regarding the substance's texture and flow characteristics are also noted.
- To assess hygroscopy, the sample is weighed and then exposed to a controlled humidity environment for a specific period, followed by re-weighing to detect moisture absorption.

4.2 Measurement of Density

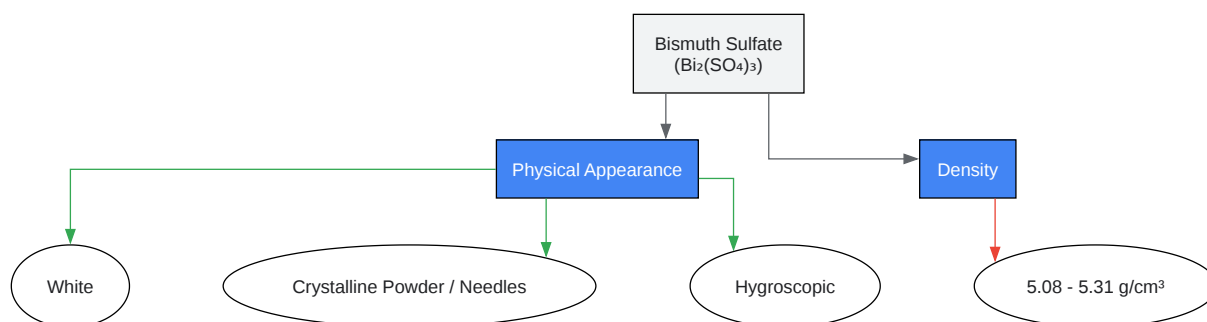
The density of a solid can be accurately measured using gas pycnometry.

- Objective: To determine the volume of the solid sample by measuring the displacement of a gas, and from its mass, calculate the density.
- Methodology:
 - Sample Preparation: A sample of the **bismuth sulfate** powder is accurately weighed using an analytical balance. The sample must be dry and free of absorbed moisture, which can be achieved by drying it in an oven or desiccator.
 - Calibration: The gas pycnometer, which consists of a sample chamber and a reference chamber of known volumes, is calibrated using a standard object of a precisely known volume.
 - Measurement:
 - The weighed sample is placed in the sample chamber.
 - The chamber is sealed and purged with an inert gas, typically helium, which can penetrate fine pores without being adsorbed by the material.
 - The chamber is pressurized to a specific pressure (P1).
 - A valve is opened, allowing the gas to expand into the reference chamber, resulting in a lower equilibrium pressure (P2).

- Using the known volumes of the chambers and the pressure readings, the volume of the sample is calculated based on the gas law (Boyle's Law).
- Calculation: The density (ρ) is calculated by dividing the mass (m) of the sample by its measured volume (V): $\rho = m/V$.
- The measurement is typically repeated several times to ensure accuracy and precision.

Visualization of Properties

The following diagram illustrates the relationship between **bismuth sulfate** and its key physical properties.



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Caption: Logical relationship of **Bismuth Sulfate** to its physical properties.

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